

2-Hydroxyethyl Benzoate: A Comprehensive Health and Safety Technical Guide

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Compound of Interest

Compound Name: *2-Hydroxyethyl benzoate*

Cat. No.: B041798

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxyethyl benzoate, also known as ethylene glycol monobenzoate, is an organic compound with the chemical formula C9H10O3.^[1] It is utilized in various industrial and commercial applications, including as a fragrance ingredient in perfumes and cosmetics, a thickener and emulsifier, and in the manufacturing of adhesives and surfactants.^[1] Given its presence in laboratory and manufacturing settings, a thorough understanding of its health and safety profile is essential for researchers, scientists, and drug development professionals. This technical guide provides an in-depth overview of the available health and safety data for **2-Hydroxyethyl benzoate**, focusing on its physicochemical properties, toxicological profile, handling and storage procedures, and emergency response.

Chemical and Physical Properties

A comprehensive understanding of the physical and chemical properties of a substance is fundamental to its safe handling and use. The key properties of **2-Hydroxyethyl benzoate** are summarized in the table below.

Property	Value	Reference
Chemical Formula	C9H10O3	[1] [2]
Molecular Weight	166.17 g/mol	[2]
CAS Number	94-33-7	[2]
Appearance	Colorless or pale yellow liquid	[1]
Melting Point	20-22 °C (68-71.6 °F) / 34 °C (93.2 °F)	[1] [2]
Boiling Point	213-216 °C (415.4-420.8 °F) / 288.8 °C (551.8 °F) at 760 mmHg	[1] [3]
Flash Point	125.5 °C (257.9 °F)	[3]
Density	1.175 g/cm³	[3]
Vapor Pressure	0.00106 mmHg at 25°C	[3]
Solubility	Soluble in organic solvents such as ethanol, benzene, and methanol.	[1]
Stability	Relatively stable at room temperature; may decompose under sunlight.	[1]

Synonyms: Ethylene glycol monobenzoate, 2-(Benzoyloxy)ethanol, β -Hydroxyethyl benzoate.

[\[2\]](#)

Toxicological Data

The toxicological profile of a chemical is crucial for assessing its potential hazards to human health. While specific quantitative toxicological data such as LD50 and LC50 values for **2-Hydroxyethyl benzoate** are not readily available in the public domain, the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides key hazard information based on available data.

GHS Classification

The GHS provides a standardized approach to hazard communication. The classification for **2-Hydroxyethyl benzoate** is summarized in the table below.

Hazard Class	Hazard Category	Hazard Statement
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

GHS Pictogram: !--INVALID-LINK-- (GHS07: Exclamation Mark)

Summary of Toxicological Effects

- Acute Toxicity: While specific lethal dose values are not available, the GHS classification does not indicate high acute toxicity via oral, dermal, or inhalation routes. However, it is important to handle the substance with care to avoid irritation.
- Skin Irritation: Classified as a skin irritant (H315). Direct contact may cause redness, itching, and inflammation.
- Eye Irritation: Classified as causing serious eye irritation (H319). Contact with the eyes can lead to significant discomfort, redness, swelling, and potential damage.
- Respiratory Irritation: May cause respiratory irritation (H335), leading to coughing, sneezing, and sore throat upon inhalation of vapors or aerosols.
- Sensitization: There is no conclusive data available to classify **2-Hydroxyethyl benzoate** as a skin or respiratory sensitizer.
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: No data is available to suggest that **2-Hydroxyethyl benzoate** is carcinogenic, mutagenic, or a reproductive toxicant.

Experimental Protocols

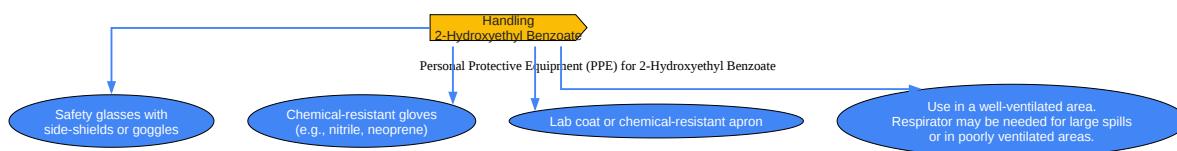
Detailed experimental protocols for the toxicological assessment of **2-Hydroxyethyl benzoate** are not publicly available. However, the GHS classifications for skin and eye irritation are typically based on standardized tests such as the OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) and OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). These tests are generally conducted on animal models (e.g., rabbits) to assess the potential for a substance to cause irritation. The classification for respiratory irritation is often based on animal studies observing respiratory effects following inhalation exposure or on human experience.

Handling and Storage

Proper handling and storage procedures are paramount to minimizing exposure and ensuring a safe working environment.

Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **2-Hydroxyethyl benzoate**.



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Caption: Recommended Personal Protective Equipment for handling **2-Hydroxyethyl benzoate**.

Storage Requirements

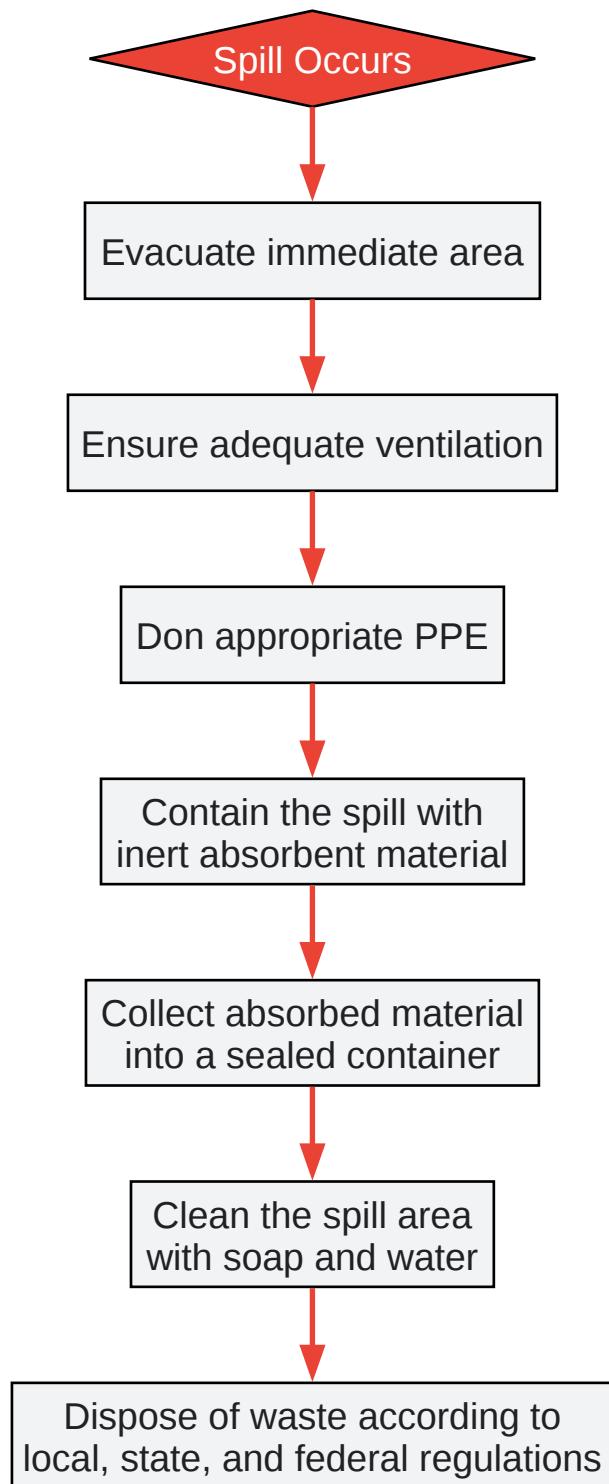
- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[4\]](#)
- Protect from direct sunlight.[\[1\]](#)

Emergency Procedures

In the event of an accidental spill or exposure, prompt and appropriate action is critical.

Spill Response

The logical workflow for responding to a spill of **2-Hydroxyethyl benzoate** is illustrated below.



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Caption: Logical workflow for responding to a **2-Hydroxyethyl benzoate** spill.

First Aid Measures

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[4][5]
- After skin contact: Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation develops.[5][6]
- After inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[6]
- After ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[1]
- Conditions to Avoid: Exposure to sunlight, heat, and incompatible materials.[1][4]
- Incompatible Materials: Strong oxidizing agents, strong bases.[4]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide and carbon dioxide.

Conclusion

2-Hydroxyethyl benzoate is a compound with moderate hazards, primarily related to its potential to cause skin, eye, and respiratory irritation. While specific quantitative toxicological data is limited in publicly accessible sources, the available GHS classification provides a clear indication of the necessary precautions. For researchers, scientists, and drug development professionals, adherence to recommended handling procedures, the consistent use of appropriate personal protective equipment, and a clear understanding of emergency response protocols are essential for ensuring a safe working environment. Further toxicological studies would be beneficial to provide a more complete quantitative risk assessment for this compound.

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